

Spectroscopic Data of 4'-Phenylbutyrophenone: A Technical Guide

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Compound of Interest

Compound Name: 4-Butyrylbiphenyl

CAS No.: 13211-01-3

Cat. No.: B081824

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This guide provides an in-depth analysis of the spectroscopic data for 4'-phenylbutyrophenone (also known as 1,4-diphenylbutan-1-one), a molecule of interest in synthetic chemistry and drug development. As researchers and scientists, a comprehensive understanding of a compound's spectral signature is paramount for structural confirmation, purity assessment, and quality control. This document moves beyond a simple data repository, offering insights into the causal relationships between molecular structure and spectral output, grounded in established scientific principles.

Molecular Structure and Spectroscopic Overview

4'-Phenylbutyrophenone possesses a key set of structural features that dictate its spectroscopic behavior: a benzoyl group, a terminal phenyl group, and a flexible three-carbon alkyl chain connecting them. Each spectroscopic technique—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—provides a unique and complementary piece of the structural puzzle. The following sections will detail the expected data from each method, explain the interpretation of these data, and provide standardized protocols for their acquisition.

Caption: Chemical structure of 4'-Phenylbutyrophenone (1,4-diphenylbutan-1-one).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the precise structure of an organic molecule in solution. By probing the magnetic environments of ^1H (proton) and ^{13}C nuclei, we can map out the carbon-hydrogen framework.

^1H NMR Spectroscopy: Analysis and Data

The ^1H NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings (chemical shift), the number of protons in each environment (integration), and the number of neighboring protons (multiplicity).

Expertise & Experience: For 4'-phenylbutyrophenone, we anticipate a spectrum that clearly delineates the aromatic protons of the two different phenyl rings and the aliphatic protons of the butyl chain. The protons on the benzoyl ring, being adjacent to the electron-withdrawing carbonyl group, are expected to be deshielded and appear further downfield compared to the protons on the terminal phenyl ring. The aliphatic protons will exhibit characteristic splitting patterns due to spin-spin coupling with their neighbors.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Assigned Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-ortho (Benzoyl)	7.95	d	2H	~7.5
H-para (Benzoyl)	7.55	t	1H	~7.4
H-meta (Benzoyl)	7.45	t	2H	~7.6
H-terminal Ph	7.25-7.15	m	5H	-
-CO-CH ₂ -	3.01	t	2H	7.2
-CH ₂ -CH ₂ -Ph	2.75	t	2H	7.6

| -CH₂-CH₂-CH₂- | 2.08 | p (quintet) | 2H | 7.4 |

Note: This is a predicted spectrum based on established chemical shift principles and data from analogous structures.[\[1\]](#)[\[2\]](#)[\[3\]](#)

¹³C NMR Spectroscopy: Analysis and Data

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule. Proton-decoupled spectra, the most common type, show each unique carbon as a single peak.

Expertise & Experience: The most downfield signal is expected to be the carbonyl carbon due to the strong deshielding effect of the double-bonded oxygen. The aromatic carbons will appear in the typical 120-140 ppm region, with quaternary carbons (those without attached protons) often showing weaker signals. The aliphatic carbons of the butyl chain will be found in the upfield region of the spectrum.

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

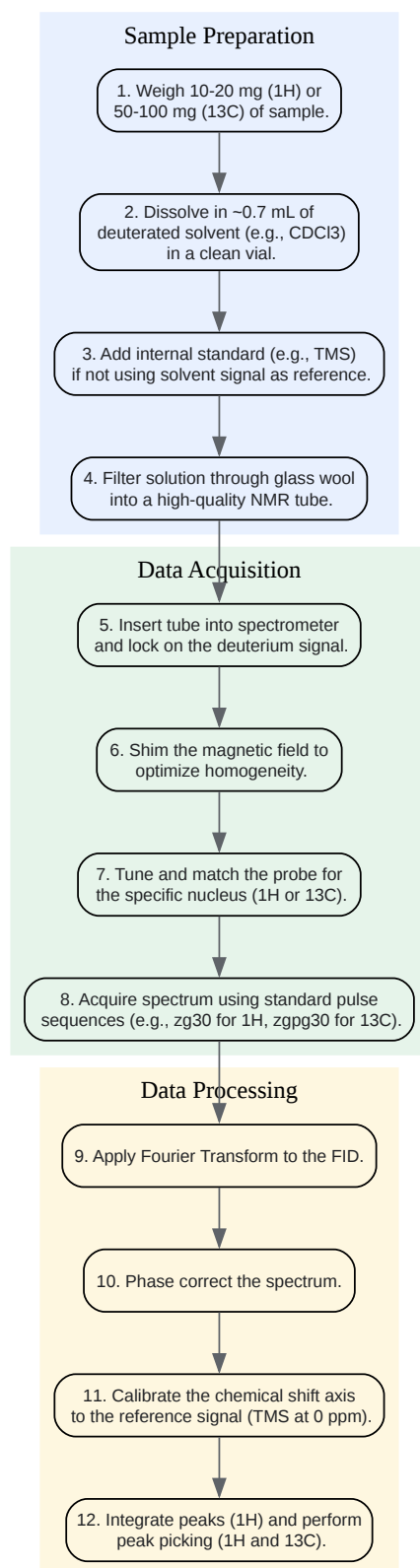
Assigned Carbon	Chemical Shift (δ, ppm)
C=O	199.8
C-ipso (terminal Ph)	141.8
C-ipso (Benzoyl)	136.9
C-para (Benzoyl)	133.0
C-ortho (Benzoyl)	128.6
C-meta (terminal Ph)	128.4
C-para (terminal Ph)	128.3
C-meta (Benzoyl)	128.0
C-ortho (terminal Ph)	125.8
-CO-CH ₂ -	38.3
-CH ₂ -CH ₂ -Ph	35.5

| -CH₂-CH₂-CH₂- | 26.1 |

Note: This is a predicted spectrum based on established chemical shift principles and spectral databases.^[4]^[5]

Experimental Protocol: NMR Spectroscopy

This protocol outlines a self-validating system for acquiring high-quality NMR data.



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Caption: Standard workflow for NMR sample preparation, acquisition, and processing.

Trustworthiness: The choice of a deuterated solvent like CDCl_3 is critical to avoid overwhelming the analyte signals with solvent protons.^[2] Locking the spectrometer on the deuterium signal provides a stable field frequency, while shimming optimizes the magnetic field homogeneity, ensuring sharp, well-resolved peaks. Tuning the probe for each nucleus maximizes the signal-to-noise ratio, ensuring high-quality data.^[2]

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the vibrations of its chemical bonds. It is an excellent technique for identifying the functional groups present.

Expertise & Experience: For 4'-phenylbutyrophenone, the most prominent and diagnostic absorption will be the strong $\text{C}=\text{O}$ stretch of the ketone group. We also expect to see characteristic absorptions for the sp^2 C-H bonds of the aromatic rings and the sp^3 C-H bonds of the alkyl chain. The aromatic $\text{C}=\text{C}$ stretching vibrations will also be present in the fingerprint region.

Characteristic IR Absorption Data

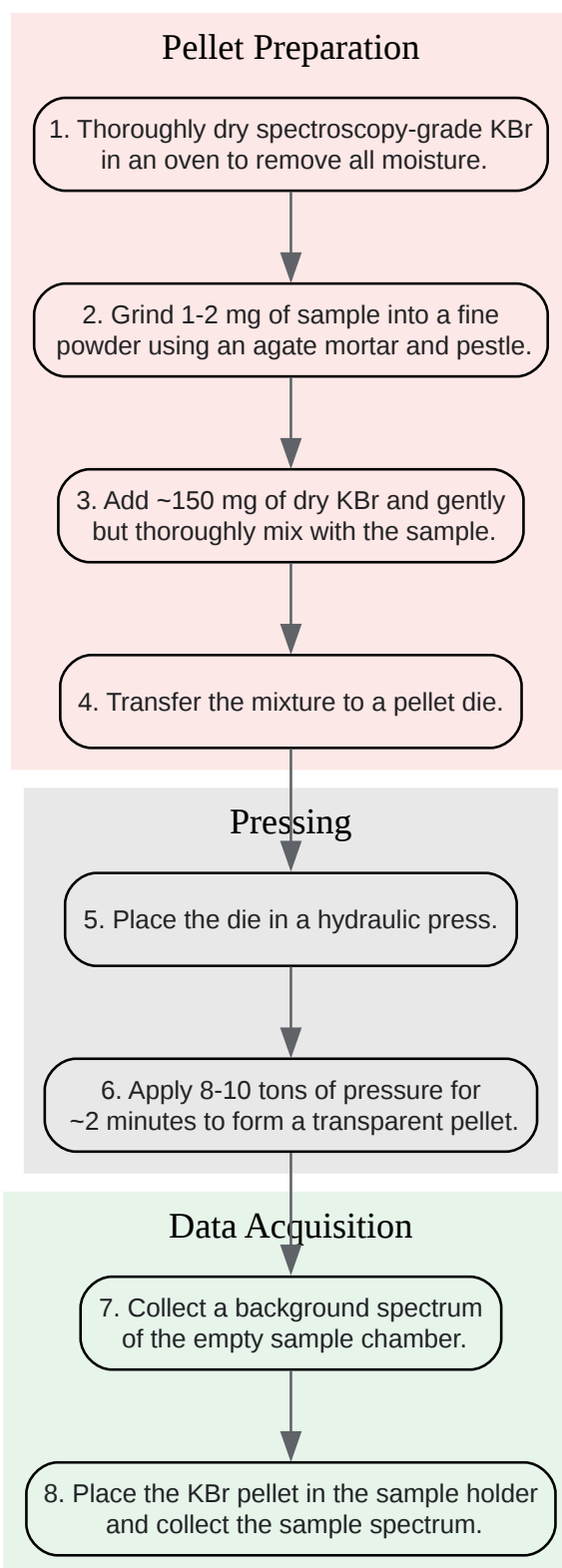
Wavenumber (cm^{-1})	Intensity	Bond Vibration	Functional Group Assignment
~3060, ~3025	Medium	C-H Stretch	Aromatic (sp^2 C-H)
~2935, ~2860	Medium	C-H Stretch	Aliphatic (sp^3 C-H)
~1685	Strong	$\text{C}=\text{O}$ Stretch	Aryl Ketone
~1600, ~1495, ~1450	Medium-Weak	$\text{C}=\text{C}$ Stretch	Aromatic Ring

| ~750, ~690 | Strong | C-H Bend (out-of-plane) | Monosubstituted Benzene Rings|

Note: Data are predicted based on standard IR correlation tables.^{[5][6][7]}

Experimental Protocol: FTIR Spectroscopy (KBr Pellet Method)

The KBr pellet method is a robust technique for analyzing solid samples. The principle is to disperse the solid analyte in an IR-transparent matrix (KBr) to form a thin, transparent pellet for analysis.



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Caption: Workflow for preparing a KBr pellet for FTIR analysis.

Trustworthiness: The most critical factor for a high-quality spectrum using this method is the complete exclusion of moisture. Potassium bromide is hygroscopic, and any absorbed water will lead to very broad, strong absorption bands around 3400 cm^{-1} (O-H stretch) and 1640 cm^{-1} (H-O-H bend), which can obscure important sample peaks. Ensuring the KBr and all equipment are meticulously dried is a self-validating step that guarantees the integrity of the final spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and, through analysis of its fragmentation pattern, offers valuable structural information. In Electron Ionization (EI) MS, the molecule is ionized and breaks apart into characteristic charged fragments.

Expertise & Experience: The molecular ion ($M^{+\cdot}$) for 4'-phenylbutyrophenone is expected at an m/z of 224. Ketones are known to undergo two primary fragmentation pathways: α -cleavage and McLafferty rearrangement.[8] For this molecule, α -cleavage on either side of the carbonyl group can occur. Cleavage of the propyl-phenyl group would yield the stable benzoyl cation at m/z 105. Cleavage of the benzoyl group would yield a fragment at m/z 119. A McLafferty-type rearrangement, involving the transfer of a γ -hydrogen to the carbonyl oxygen followed by cleavage, is also possible and would result in a fragment at m/z 120.[8] The NIST mass spectrum for this compound confirms these key fragments.[4]

Electron Ionization (EI) Mass Spectrometry Data

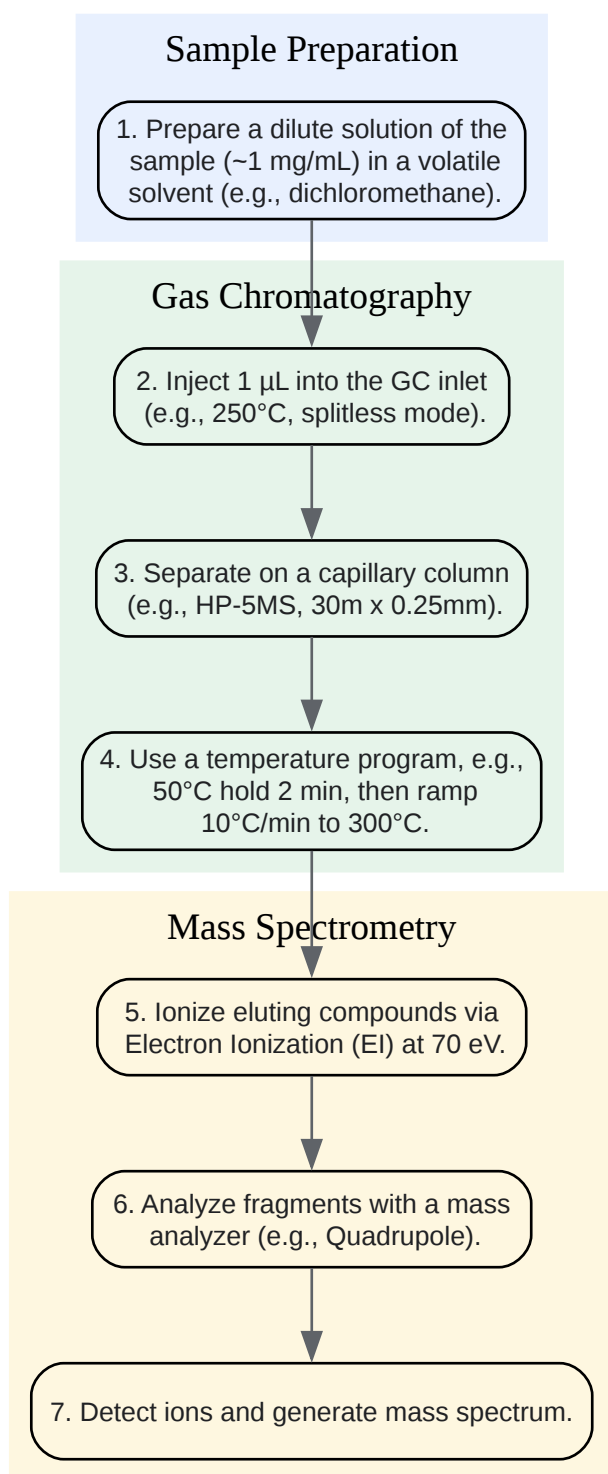
m/z	Proposed Fragment Structure	Fragmentation Pathway
224	$[C_{16}H_{16}O]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
120	$[C_8H_8O]^{+\cdot}$	McLafferty Rearrangement
105	$[C_7H_5O]^+$	α -Cleavage (loss of $-C_4H_9Ph$ radical)
91	$[C_7H_7]^+$	Tropylium ion (from alkyl chain)

| 77 | $[C_6H_5]^+$ | Phenyl cation (from benzoyl group) |

Data sourced from the NIST Chemistry WebBook.[\[4\]](#)

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for analyzing volatile and semi-volatile organic compounds. The gas chromatograph separates the components of a sample before they enter the mass spectrometer for detection.



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Caption: General workflow for GC-MS analysis of an organic compound.

Trustworthiness: The choice of a 70 eV ionization energy is a long-standing convention in EI-MS that provides reproducible fragmentation patterns, allowing for comparison with extensive spectral libraries like the NIST database.[4] The use of a non-polar column like an HP-5MS is appropriate for this analyte, ensuring good chromatographic separation based on boiling point and minimizing interactions that could degrade the sample.

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and unambiguous structural confirmation of 4'-phenylbutyrophenone. The ^1H and ^{13}C NMR data precisely map the carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, particularly the aryl ketone, and mass spectrometry verifies the molecular weight and reveals characteristic fragmentation pathways that align with the proposed structure. The protocols detailed herein represent robust and reliable methods for acquiring high-fidelity spectroscopic data, ensuring the scientific integrity of research and development activities involving this compound.

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- To cite this document: BenchChem. [Spectroscopic Data of 4'-Phenylbutyrophenone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081824/docs#spectroscopic-data-of-4-phenylbutyrophenone-a-technical-guide>]

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